

Molecular weight and formula of 1,1-Dichloro-2,2-dimethylpropane

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Compound of Interest

Compound Name: *1,1-Dichloro-2,2-dimethylpropane*

Cat. No.: *B13094440*

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An In-depth Technical Guide to 1,1-Dichloro-2,2-dimethylpropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, a proposed synthesis protocol, and safety information for **1,1-dichloro-2,2-dimethylpropane**. This document is intended to serve as a valuable resource for professionals in chemical research and development.

Chemical Identity and Physical Properties

1,1-Dichloro-2,2-dimethylpropane, also known as neopentyl dichloride, is a halogenated alkane. Its core chemical and physical properties are summarized below.

Table 1: Chemical Identity of **1,1-Dichloro-2,2-dimethylpropane**

Identifier	Value
Chemical Name	1,1-Dichloro-2,2-dimethylpropane
Synonyms	Neopentyl dichloride
Molecular Formula	C ₅ H ₁₀ Cl ₂ [1]
Molecular Weight	141.039 g/mol [1]
CAS Number	29559-54-4 [1] [2]

Table 2: Physical Properties of **1,1-Dichloro-2,2-dimethylpropane**

Property	Value
Physical State	Liquid (predicted)
Boiling Point	126.8 °C (Predicted)
Melting Point	-34.7 °C (Predicted)
Density	1.0±0.1 g/cm ³ (Predicted)
Flash Point	25.3 °C (Predicted)

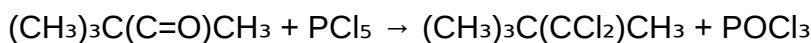
Chemical Structure:

Caption: Chemical structure of **1,1-Dichloro-2,2-dimethylpropane**.

Proposed Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **1,1-dichloro-2,2-dimethylpropane** is not readily available in the peer-reviewed literature. However, a plausible and effective route is the reaction of pinacolone (3,3-dimethyl-2-butanone) with a chlorinating agent such as phosphorus pentachloride (PCl₅). This is a general and well-established method for the conversion of ketones to geminal dichlorides.

Reaction:



Experimental Methodology

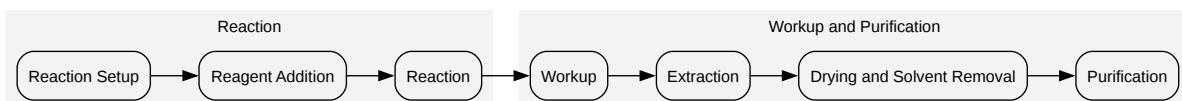
Materials:

- Pinacolone (3,3-dimethyl-2-butanone)
- Phosphorus pentachloride (PCl₅)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a fume hood, equip a dry 250 mL three-necked round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel. Ensure all glassware is thoroughly dried to prevent the decomposition of phosphorus pentachloride.

- Reagent Addition: Charge the flask with phosphorus pentachloride (1.1 molar equivalents). Slowly add a solution of pinacolone (1.0 molar equivalent) in anhydrous diethyl ether via the dropping funnel with gentle stirring. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- Reaction: After the addition is complete, heat the mixture to a gentle reflux using a heating mantle and maintain for 2-3 hours, or until the reaction is complete (monitored by TLC or GC).
- Workup: Cool the reaction mixture to room temperature and then carefully pour it over crushed ice. This will hydrolyze the excess phosphorus pentachloride and the phosphorus oxychloride byproduct.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the diethyl ether using a rotary evaporator.
- Purification: The crude **1,1-dichloro-2,2-dimethylpropane** can be purified by fractional distillation under reduced pressure.



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